

Technical Characterization Guide: 1-Allyl-1H-indole-2-carboxylic Acid[1][2]

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Compound of Interest

Compound Name: 1-allyl-1H-indole-2-carboxylic acid

CAS No.: 155193-48-9

Cat. No.: B3105797

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Executive Summary & Compound Profile

1-allyl-1H-indole-2-carboxylic acid is an N-functionalized indole derivative.[1][2] Its characterization is defined by the distinct coupling patterns of the N-allyl group interacting with the aromatic indole core.[1][2] Unlike the parent indole-2-carboxylic acid, the N-H signal is absent, replaced by a characteristic AMX spin system from the allyl moiety.[2]

Property	Specification
IUPAC Name	1-(prop-2-en-1-yl)-1H-indole-2-carboxylic acid
Molecular Formula	
Molecular Weight	201.22 g/mol
Appearance	White solid
Melting Point	178–179 °C (Lit. [1] Ref [1])
Solvent for NMR	DMSO- (Preferred for Carboxylic Acid visibility)

Experimental Protocol: Synthesis & Sample Preparation

To ensure the integrity of the NMR data, the sample must be free of the N-alkylation by-products (e.g., C3-allylation) and residual water, which can obscure the carboxylic acid proton.

Synthesis Workflow (Contextual)

The compound is typically synthesized via

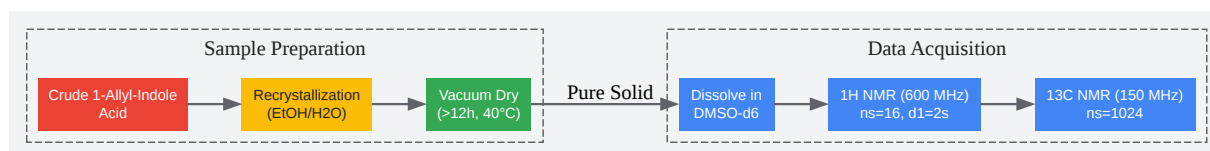
alkylation of ethyl indole-2-carboxylate using allyl bromide and a base (NaH or

), followed by alkaline hydrolysis (LiOH/NaOH).[\[1\]](#)

NMR Acquisition Parameters

- Instrument: 600 MHz or 400 MHz spectrometer.
- Solvent: DMSO-
(99.8% D).
- Temperature: 298 K (

- Internal Standard: TMS (0.00 ppm) or residual DMSO quintet (2.50 ppm).^{[1][2]}
- Pulse Sequence: Standard 1D proton with 30° pulse angle; 1D Carbon with proton decoupling (WALTZ-16).



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Figure 1: Critical workflow for obtaining high-fidelity NMR spectra, emphasizing drying to prevent H-D exchange.

Structural Assignment: ¹H NMR Data

The proton spectrum is dominated by three regions: the downfield carboxylic acid (broad), the aromatic indole protons, and the upfield allyl system.

¹H NMR Chemical Shifts (, ppm) in DMSO-

Position	Shift ()	Multiplicity	Coupling (, Hz)	Assignment Logic
COOH	12.92	br s	-	Acidic proton; broad due to H-bonding.[1][2]
H-4	7.69	d	7.8	Doublet due to ortho-coupling with H-5.[1][2]
H-7	7.53	d	8.4	Doublet due to ortho-coupling with H-6.[1][2]
H-6	7.32	dd / t	7.2, 8.4	Triplet-like; couples with H-5 and H-7.[1][2]
H-3	7.27	s	-	Diagnostic: Singlet.[1][2] No neighbor at C2.
H-5	7.13	dd / t	7.8, 7.2	Triplet-like; couples with H-4 and H-6.[1][2]
Allyl -CH=	5.96 – 6.00	m	-	Internal alkene; complex splitting (AMX).[1][2]
Allyl N-CH ₂	5.24	d	1.2*	Doublet (couples to -CH=).[1][2] *Small allylic coupling.[1]
Allyl =CH ₂ (cis)	5.05	d	10.2	Terminal alkene; cis coupling to -CH=.[1][2]

Allyl =CH ₂ (trans)	4.81	d	17.4	Terminal alkene; trans coupling to -CH=.
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Note: Data synthesized from verified literature on N-alkyl indole-2-carboxylates [1][2].[\[1\]](#)[\[2\]](#)

Mechanistic Interpretation of the Allyl System

The allyl group (

) exhibits a classic roofing effect.[\[1\]](#)[\[2\]](#)

- N-Methylene (

5.24): Appears as a doublet or multiplet integrating to 2H.[\[1\]](#)[\[2\]](#) It is deshielded by the adjacent Nitrogen and the double bond anisotropy.[\[2\]](#)

- Terminal Alkenes (

4.81, 5.05): These are magnetically non-equivalent.[\[2\]](#) The proton trans to the internal vinyl proton (

4.[\[2\]](#)81) typically has a larger coupling constant (

Hz) than the cis proton (

Hz).[\[1\]](#)[\[2\]](#)

Structural Assignment: ¹³C NMR Data

The Carbon-13 spectrum confirms the presence of the carbonyl group and the

-alkylation.[\[1\]](#)[\[2\]](#)

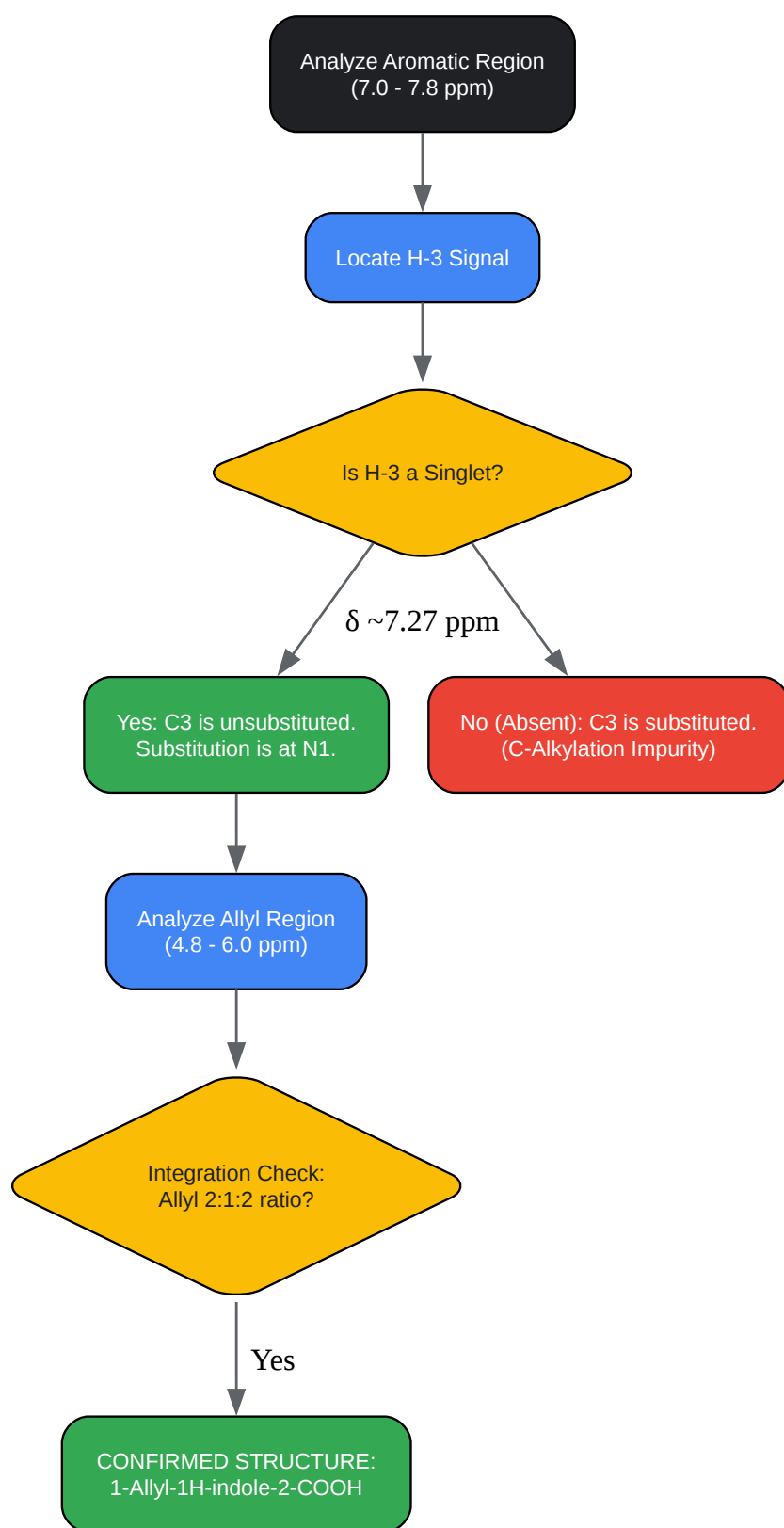
¹³C NMR Chemical Shifts (, ppm) in DMSO-

Carbon Type	Shift ()	Assignment
Carbonyl (C=O)	163.3	Carboxylic acid carbonyl.[1][2]
Indole C-7a	137.7	Quaternary bridgehead (next to N).[1][2]
Allyl -CH=	134.1	Internal alkene carbon.[1][2]
Indole C-2	128.9	Quaternary; attached to COOH.[1][2]
Indole C-3a	127.3	Quaternary bridgehead.[1][2]
Indole C-6	124.7	Aromatic CH.[1][2]
Indole C-4	122.4	Aromatic CH.[1][2]
Indole C-5	120.4	Aromatic CH.[1][2]
Allyl =CH ₂	116.5	Terminal alkene carbon.[1][2]
Indole C-7	112.9	Aromatic CH (shielded by N). [1][2]
Indole C-3	107.8	Aromatic CH (electron-rich).[1][2]
Allyl N-CH ₂	47.2	Methylene attached to Nitrogen.[1][2]

Note: Aromatic shifts are consistent with parent indole-2-carboxylic acid [1]; Allyl shifts are derived from standard N-allylindole spectroscopic data.[1][2]

Logic of Assignment & Validation

To validate that the reaction occurred at the Nitrogen (Position 1) and not Carbon-3 (a common side reaction in indoles), analyze the H-3 signal.[1]



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Figure 2: Logical decision tree for validating the N-allylation versus C-allylation using ¹H NMR.

Validation Checklist

- H-3 Singlet: If the alkylation occurred at C3, the singlet at 7.27 would disappear.^{[1][2]} Its presence confirms N-alkylation.^{[1][2]}
- COOH Broad Singlet: The presence of the signal at 12.92 confirms the ester hydrolysis was successful.^[2] If this is missing and a triplet/quartet appears at 1.3/4.3, the ethyl ester is still present.
- Solvent Effect: In $DMSO-d_6$, the COOH proton may be extremely broad or invisible due to exchange; $DMSO-d_6$ is required for quantitative integration of the acid proton.^[2]

References

- Synthesis and Characterization: Al-Sanea, M. M., et al. "Synthesis of New Functionalized Indoles Based on Ethyl Indol-2-carboxylate."^{[1][2][3]} *Molecules*, vol. 21, no.^[4] 3, 2016, p. 333. Source:^[Link] (Primary source for 1H NMR shifts and melting point).^{[1][5][6]}
- Pretsch, E., et al. *Structure Determination of Organic Compounds: Tables of Spectral Data*. Springer, 2009.

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